

# Personal protective equipment for handling ACY-1083

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## Compound of Interest

Compound Name: ACY-1083

Cat. No.: B2862329

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## Essential Safety and Handling Guide for ACY-1083

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **ACY-1083**, a selective and potent HDAC6 inhibitor intended for research use only.

**ACY-1083** is a selective, brain-penetrating HDAC6 inhibitor with an IC50 of 3 nM.<sup>[1][2][3][4]</sup> As a potent research compound, it is crucial to handle **ACY-1083** with the appropriate safety precautions to minimize exposure and ensure a safe laboratory environment. This guide provides essential information on personal protective equipment (PPE), handling procedures, storage, and disposal.

## Personal Protective Equipment (PPE)

When handling **ACY-1083** in a laboratory setting, a comprehensive approach to personal protection is required. The following PPE is recommended to prevent skin and respiratory exposure.

PPE Category	Item	Specifications and Use
Hand Protection	Double Nitrile Gloves	Wear two pairs of powder-free nitrile gloves. Change the outer glove immediately if contaminated.
Body Protection	Disposable Gown	A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is required.
Eye Protection	Safety Goggles with Side Shields or Face Shield	Use chemical splash goggles that comply with ANSI Z87.1. A face shield can be worn for additional protection against splashes.
Respiratory Protection	N95 Respirator or Higher	A NIOSH-approved N95 or higher-level respirator is recommended, especially when handling the powder form or creating solutions.

## Storage and Stability

Proper storage of **ACY-1083** is critical to maintain its stability and efficacy for research.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	Up to 3 years	Store in a dry, dark place. <a href="#">[5]</a>
In Solvent (DMSO)	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles. <a href="#">[5]</a>

Once a solution is prepared, it should be stored in separate packages to avoid product failure from repeated freezing and thawing.<sup>[1]</sup>

## Safe Handling Protocol

Adherence to a strict handling protocol is essential to minimize the risk of exposure to this potent compound.

### Preparation of Stock Solutions:

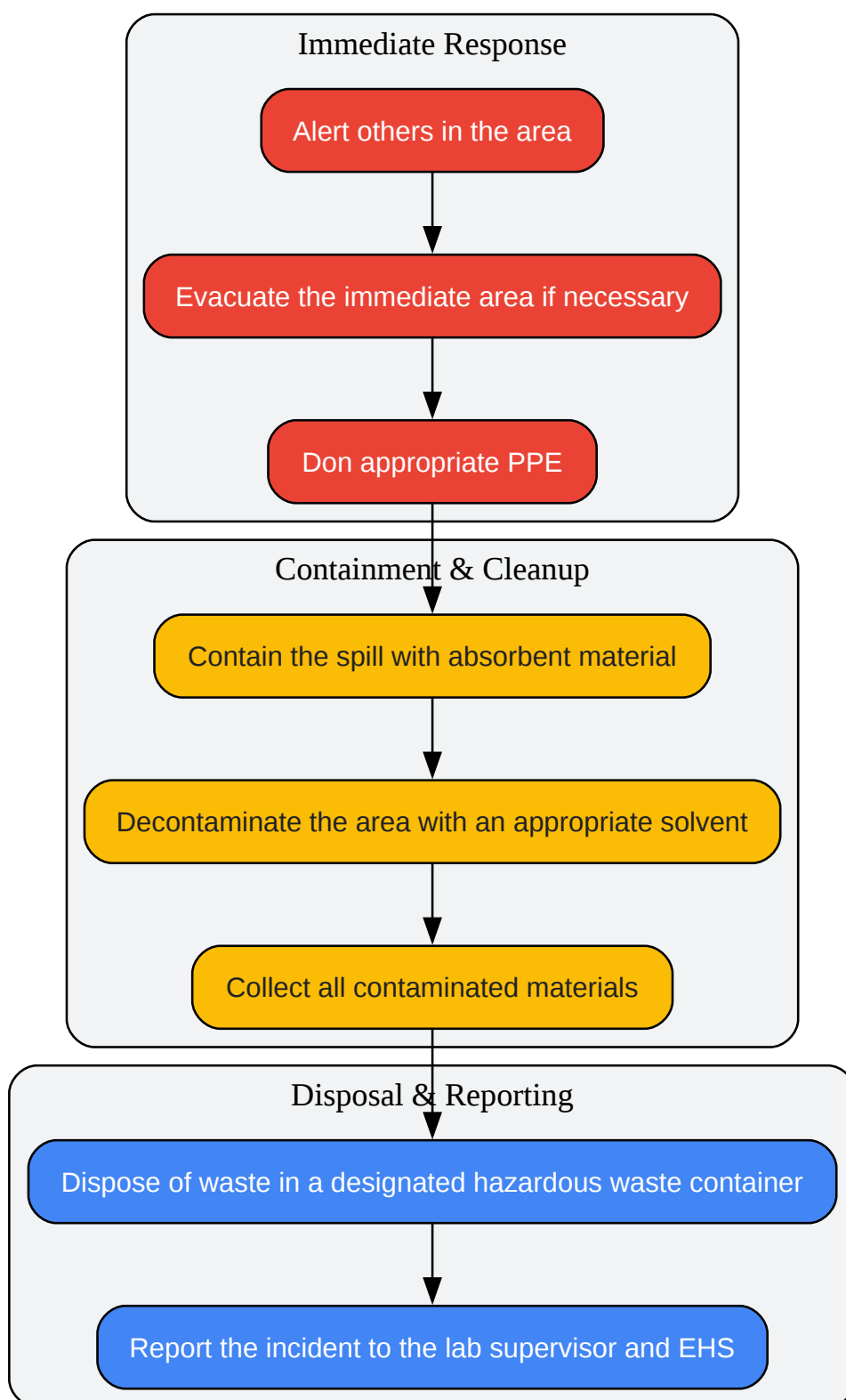
- **Work Area Preparation:** All handling of **ACY-1083** should be conducted in a designated area, such as a chemical fume hood or a biological safety cabinet, to minimize inhalation exposure.
- **Personal Protective Equipment:** Before handling, don the appropriate PPE as outlined in the table above.
- **Weighing the Compound:** Carefully weigh the required amount of **ACY-1083** powder in a chemical fume hood. Use a dedicated spatula and weighing paper.
- **Dissolving the Compound:** **ACY-1083** is soluble in DMSO at a concentration of 237.5 mg/mL (681.79 mM); sonication is recommended to aid dissolution.<sup>[5]</sup> When preparing a solution, add the solvent slowly to the powder to avoid aerosolization.
- **Labeling and Storage:** Clearly label the container with the compound name, concentration, date, and your initials. Store the stock solution as recommended in the storage table.

### General Handling Practices:

- Always wash hands thoroughly with soap and water after handling **ACY-1083**, even if gloves were worn.
- Do not eat, drink, or smoke in the laboratory where **ACY-1083** is handled.
- Avoid direct contact with the skin, eyes, and clothing.
- Maintain a clean and organized workspace to prevent cross-contamination.

## Spill Management Workflow

In the event of a spill, a clear and immediate response is necessary to contain and decontaminate the area effectively.



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Caption: Workflow for managing an **ACY-1083** spill.

## Disposal Plan

All waste materials contaminated with **ACY-1083** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated PPE (gloves, gowns), weighing papers, and other disposable materials should be collected in a clearly labeled hazardous waste container.
- Liquid Waste: Unused or expired solutions of **ACY-1083** should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not pour any **ACY-1083** solution down the drain.<sup>[6]</sup>
- Sharps: Any sharps, such as needles or syringes, used for handling **ACY-1083** solutions should be disposed of in a designated sharps container for hazardous chemical waste.

Follow all institutional and local regulations for the disposal of hazardous chemical waste.

By adhering to these safety protocols, researchers can minimize the risks associated with handling the potent HDAC6 inhibitor, **ACY-1083**, and maintain a safe and productive laboratory environment.

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